

Application Notes & Protocols: Extraction and Purification of Jasmolactone from Plant Material

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Compound of Interest

Compound Name: Jasmolactone

Cat. No.: B1584086

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For: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive methodologies for the extraction, purification, and quantification of **Jasmolactone** from plant sources, primarily *Jasminum grandiflorum*.

Introduction

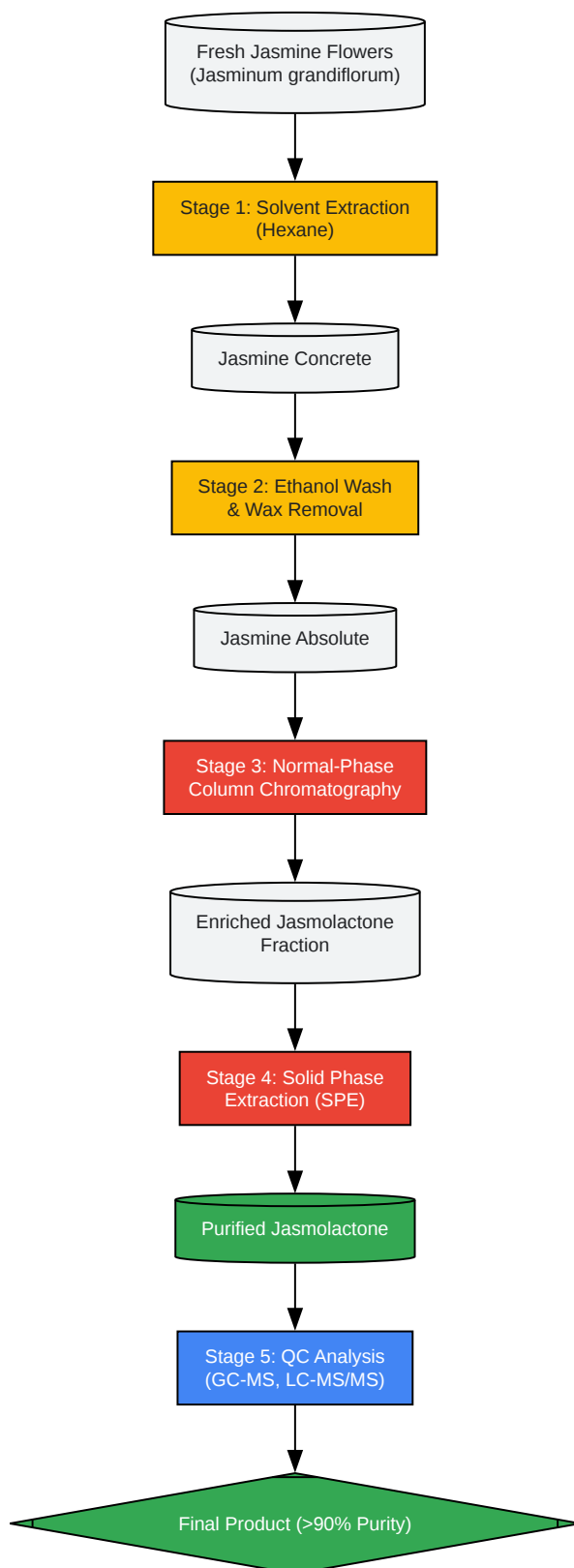
Jasmolactone ((Z)-7-Decen-5-olide) is a volatile organic compound and a significant contributor to the characteristic aroma of jasmine.[1][2] It is a lactone that occurs naturally in the flowers of *Jasminum* species and *champaca*. [1] Beyond its use in the fragrance industry, **jasmolactone** and related compounds are of interest to researchers for their potential biological activities.[3] These application notes provide detailed protocols for the extraction of **jasmolactone** from plant material, its subsequent purification, and analytical methods for quantification. The procedures are designed for laboratory scale and are based on established phytochemical techniques.

Biosynthesis of Jasmolactone

Jasmolactone is a product of the jasmonate biosynthetic pathway, which is a branch of the oxylipin pathway.[4][5] The biosynthesis is initiated from α -linolenic acid released from chloroplast membranes.[6] A series of enzymatic reactions involving lipoxygenase (LOX), allene oxide synthase (AOS), and allene oxide cyclase (AOC) leads to the formation of 12-oxo-phytodienoic acid (OPDA).[5][7] It is proposed that a derivative of this pathway, a 5-hydroxy fatty acid, undergoes an enzymatic intramolecular esterification (lactonization) to form the

stable five-membered lactone ring of **jasmolactone**.^[8] While the initial steps of the jasmonate pathway are well-characterized, the specific enzyme responsible for the final cyclization to **jasmolactone** is a subject of ongoing research.^[4]^[8]





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References

- 1. orgsyn.org [orgsyn.org]
- 2. CN1673324A - Extraction method of jasmine flower absolute oil - Google Patents [patents.google.com]
- 3. An UPLC-MS/MS method for highly sensitive high-throughput analysis of phytohormones in plant tissues - PMC [pmc.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. A rapid method for profiling of volatile and semi-volatile phytohormones using methyl chloroformate derivatisation and GC-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. Enzymatic Activation and Cyclization of Hydroxy Fatty Acids for the Production of Alkyl Lactones 2016-054 - Intellectual Property Office – Intellectual Property Office [ipo.lbl.gov]
- 8. Expanding the biosynthesis spectrum of hydroxy fatty acids: unleashing the potential of novel bacterial fatty acid hydratases - PubMed [pubmed.ncbi.nlm.nih.gov]
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